The Discovery and Synthesis of SSI-4: A Technical Whitepaper

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Compound of Interest

Compound Name:	*SSI-4*
CAS No.:	*1875084-68-6*
Cat. No.:	*B15614671*

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Abstract

This technical guide provides a comprehensive overview of the discovery, synthesis, and biological characterization of **SSI-4**, a potent and selective inhibitor of Stearoyl-CoA Desaturase 1 (SCD1). SCD1 is a critical enzyme in lipid metabolism, and its upregulation is implicated in numerous diseases, including metabolic disorders and various cancers, making it a compelling therapeutic target. This document details the innovative computational discovery process of **SSI-4**, presents its key quantitative data, outlines detailed experimental methodologies for its evaluation, and visualizes its mechanism of action and the experimental workflows.

Discovery of SSI-4: A Computational Approach

SSI-4 was identified through a sophisticated, computation-based drug discovery strategy, moving beyond the limitations of traditional high-throughput screening. This "bottom-up" design platform enabled the rational design of novel small molecules with high predicted affinity for the SCD1 enzyme.[1]

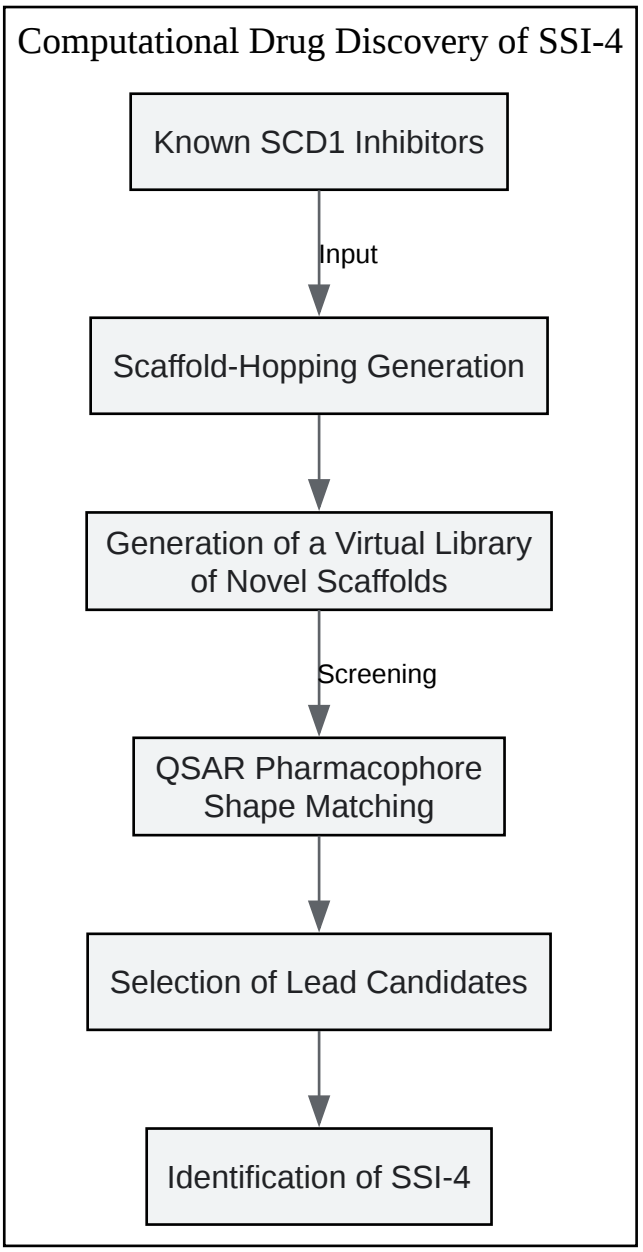
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The discovery workflow involved two primary stages:

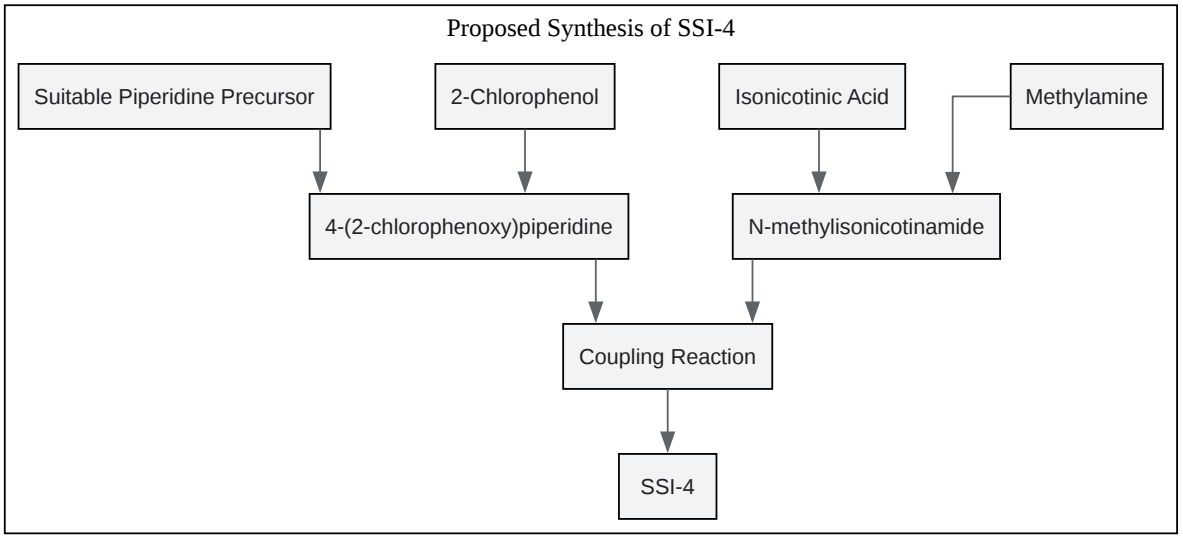
- Scaffold-Hopping Generation: This process began with known SCD1 inhibitors to generate a diverse library of novel chemical scaffolds. This approach aimed to identify new core structures with potentially improved properties.
- Quantitative Structure-Activity Relationship (QSAR) Pharmacophore Shape Matching: The generated scaffolds were then subjected to QSAR modeling. This step identified the key chemical features and spatial arrangements required for potent SCD1 inhibition, leading to the selection and refinement of promising candidates.

SSI-4 emerged from this in-silico screening as a lead compound with potent anti-tumor activity and a favorable pharmacokinetic profile.[1]

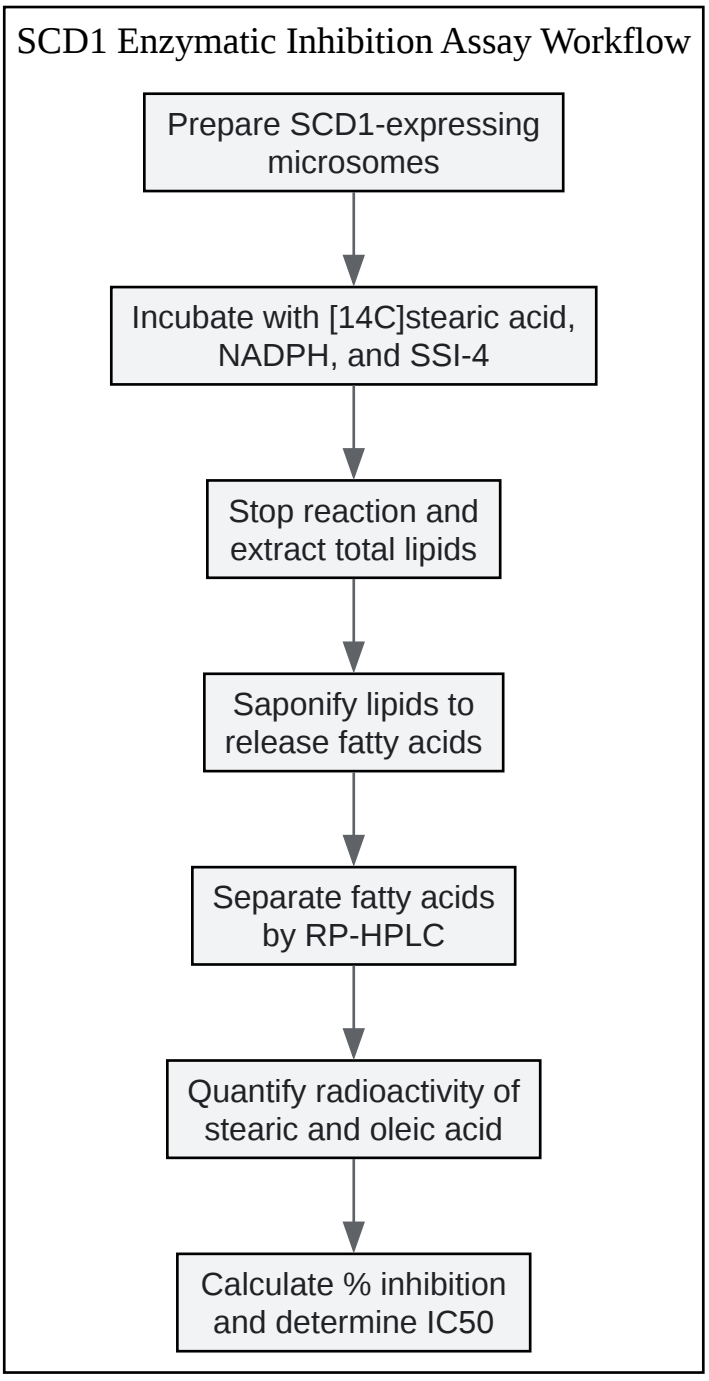
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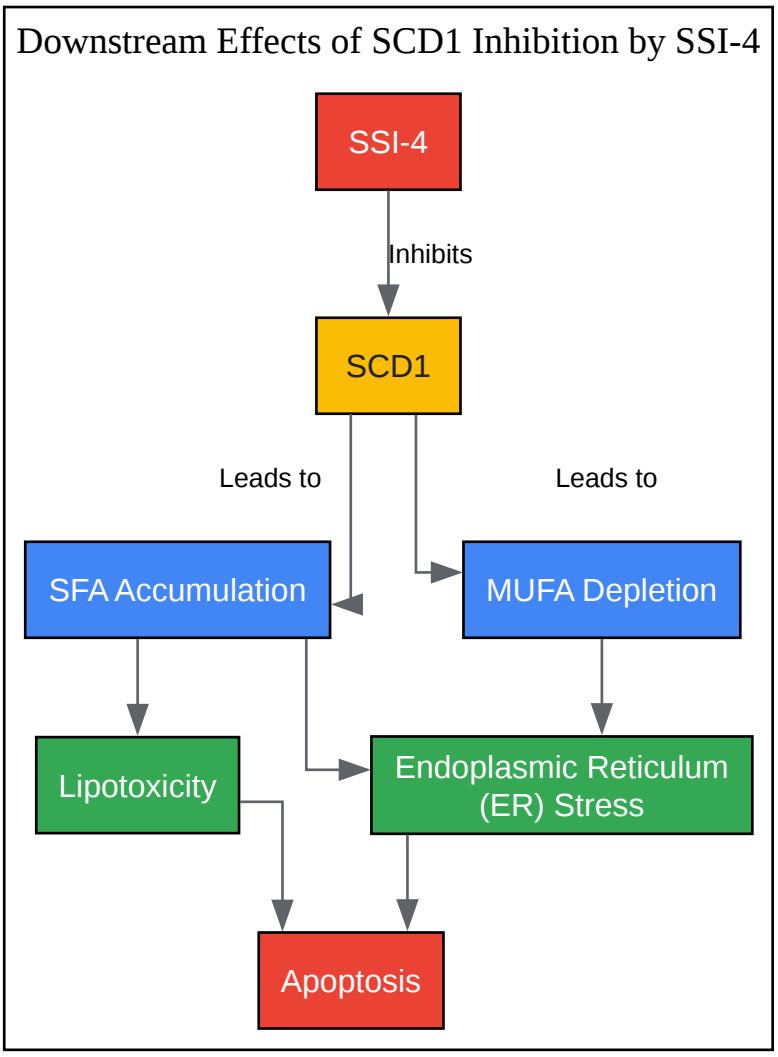
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References

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